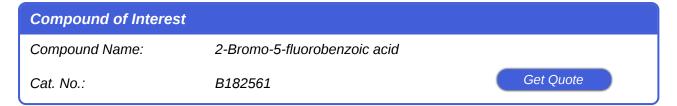


Technical Guide: 2-Bromo-5-fluorobenzoic Acid (CAS 394-28-5)

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Bromo-5-fluorobenzoic acid** (CAS 394-28-5), a key building block in the fields of medicinal chemistry, agrochemical synthesis, and material science. This document outlines its chemical and physical properties, synthesis methodologies, key applications, and safety information.

Chemical and Physical Properties

2-Bromo-5-fluorobenzoic acid is a halogenated aromatic carboxylic acid. The presence of bromine and fluorine atoms, in addition to the carboxylic acid group, imparts unique reactivity, making it a versatile intermediate for the synthesis of complex molecules.[1]



Property	Value	Reference
CAS Number	394-28-5	[2][3][4]
Molecular Formula	C7H4BrFO2	[3][4][5]
Molecular Weight	219.01 g/mol	[2][3]
IUPAC Name	2-bromo-5-fluorobenzoic acid	[2]
Synonyms	5-Fluoro-2-bromobenzoic acid	[4]
Appearance	White to light yellow crystalline powder	[3][4][6]
Melting Point	154-158 °C	[3]
Boiling Point	291.1 °C at 760 mmHg	[4]
Density	1.789 g/cm³	[4]
InChI Key	OQBMJMJZMDBQSM- UHFFFAOYSA-N	[2]

Synthesis and Experimental Protocols

The primary synthetic route to **2-Bromo-5-fluorobenzoic acid** involves the regioselective bromination of fluorobenzoic acid precursors. The directing effects of the fluorine atom (ortho-, para-directing) and the carboxylic acid group (meta-directing) are key to achieving high yields of the desired isomer.[2]

Experimental Protocol: Bromination of 3-Fluorobenzoic Acid

A common method for synthesizing **2-Bromo-5-fluorobenzoic acid** is the direct bromination of **3-fluorobenzoic acid**.

Materials:

• 3-Fluorobenzoic acid



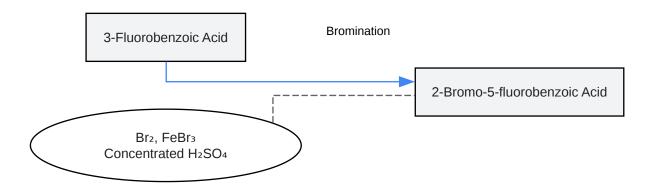
- Bromine (Br2)
- Iron(III) bromide (FeBr₃)
- Sulfuric acid (concentrated)
- Appropriate solvent (e.g., dichloromethane)
- Ice bath
- Standard laboratory glassware and work-up reagents

Procedure:

- Dissolve 3-fluorobenzoic acid in the chosen solvent within a round-bottom flask equipped with a magnetic stirrer and a dropping funnel.
- Cool the mixture in an ice bath.
- Add a catalytic amount of Iron(III) bromide to the flask.
- Slowly add a stoichiometric amount of bromine, dissolved in the same solvent or sulfuric acid, to the reaction mixture via the dropping funnel. Maintain the temperature below 5 °C.
- After the addition is complete, allow the reaction to stir at room temperature for several hours, monitoring the progress by Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction by carefully pouring it over crushed ice and water.
- Extract the agueous layer with a suitable organic solvent (e.g., ethyl acetate).
- Combine the organic layers, wash with a saturated sodium thiosulfate solution to remove excess bromine, followed by a brine wash.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.



 The crude product can be purified by recrystallization from an appropriate solvent system to yield pure 2-Bromo-5-fluorobenzoic acid.



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Synthesis of **2-Bromo-5-fluorobenzoic acid**.

Applications in Research and Development

2-Bromo-5-fluorobenzoic acid is a valuable building block in organic synthesis due to its multiple reactive sites.[2] The carboxylic acid can be readily converted to amides or esters, while the bromine and fluorine atoms allow for various coupling and substitution reactions.[6]

Pharmaceutical Development

This compound serves as a key intermediate in the synthesis of a range of pharmaceuticals, particularly in the development of anti-inflammatory and analgesic drugs.[3] The incorporation of fluorinated moieties is a common strategy in medicinal chemistry to enhance metabolic stability and bioactivity.[3][7]

Agrochemical Synthesis

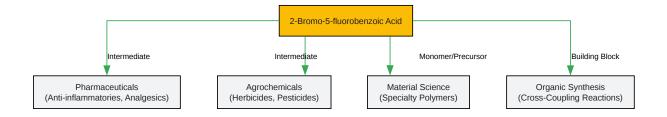
It is also an important intermediate in the formulation of modern agrochemicals, including effective herbicides and pesticides.[3] The unique electronic properties conferred by the halogen substituents can enhance the efficacy of the final active ingredients.

Material Science

In material science, **2-Bromo-5-fluorobenzoic acid** is utilized in the production of specialty polymers and resins.[3] Its incorporation into polymer backbones can improve thermal stability



and other mechanical properties.[3]



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Key application areas of the compound.

Safety and Handling

2-Bromo-5-fluorobenzoic acid is classified as an irritant. It is important to handle this chemical with appropriate safety precautions in a well-ventilated area or chemical fume hood.

Hazard Statement	Description	Reference
H315	Causes skin irritation	[8]
H319	Causes serious eye irritation	[8]

Recommended Personal Protective Equipment (PPE):

- Eye Protection: Safety goggles or face shield.[8][9]
- Hand Protection: Chemical-resistant gloves.[8][9]
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if dust formation is likely or exposure limits are exceeded.[9]
- Skin and Body Protection: Laboratory coat and appropriate protective clothing.[9]

First Aid Measures:



- After eye contact: Rinse immediately with plenty of water for at least 15 minutes and seek medical attention.[9]
- After skin contact: Wash off immediately with plenty of soap and water for at least 15 minutes. If irritation persists, seek medical attention.[9]
- After inhalation: Move to fresh air. If breathing is difficult, give oxygen. Seek medical attention
 if symptoms occur.[9]
- After ingestion: Clean mouth with water and drink plenty of water afterwards. Seek medical attention if symptoms occur.[9]

Storage: Store in a cool, dry, and well-ventilated area in tightly closed containers.[4] Keep away from strong oxidizing agents and strong bases.[9]

This document is intended for use by qualified professionals and is for research purposes only. It is not for human or veterinary use.[2] Always refer to the most current Safety Data Sheet (SDS) before handling this compound.

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